

"Potassium indigotrisulfonate chemical structure and properties"

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

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An In-depth Technical Guide to Potassium Indigotrisulfonate

Potassium indigotrisulfonate, also known by synonyms such as 5,5',7-Indigotrisulfonic acid tripotassium salt, is a significant chemical compound utilized primarily as a highly reactive ozone-scavenging reagent.^{[1][2]} This guide serves as a technical resource for researchers, scientists, and professionals in drug development, detailing its chemical structure, properties, and relevant experimental applications.

Chemical Structure and Identification

Potassium indigotrisulfonate is a complex organic salt derived from indigo through aromatic sulfonation. The addition of three sulfonate groups renders the molecule water-soluble. Its structure is characterized by a central carbon-carbon double bond connecting two indole-based rings, each substituted with sulfonic acid groups and a ketone functional group. The negative charges on the sulfonate groups are balanced by three potassium cations.

Key Identifiers:

- IUPAC Name: tripotassium (Z)-3,3'-dioxo-1H,1'H,3H,3'H-[2,2'-biindolylidene]-5,5',7-trisulfonate^[3]
- CAS Number: 67627-18-3^[1]

- Molecular Formula: $C_{16}H_7K_3N_2O_{11}S_3$ ^[3]^[4]

Physicochemical Properties

The compound typically appears as a dark blue to purple crystalline powder or chunks.^[5] Its key properties are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Reference(s)
Molecular Weight	616.72 g/mol	^[6]
Appearance	Dark blue crystalline powder or chunks	^[3]
Solubility in Water	0.1%	
λ_{max} (in water)	600 nm	^[1] ^[2]
Molar Extinction Coeff.	≥ 15000 (at 597-603 nm in 0.01 g/L aqueous solution, 1 cm cell)	^[3]
Storage Temperature	Room temperature	

Experimental Protocols

Potassium indigotrisulfonate is prominently used in the colorimetric determination of ozone in aqueous and atmospheric samples. The protocol leverages the rapid and stoichiometric reaction between ozone and the indigo dye, which leads to a measurable discoloration.

Protocol: Colorimetric Measurement of Aqueous Ozone

This method is based on the principle that ozone rapidly decolorizes a solution of **potassium indigotrisulfonate**. The decrease in absorbance at 600 nm is directly proportional to the ozone concentration.^[7]

Materials:

- **Potassium indigotrisulfonate** reagent

- Spectrophotometer capable of measuring at 600 nm
- 1-cm cuvettes
- Volumetric flasks and pipettes
- Ozone-free deionized water
- Sample containing ozone

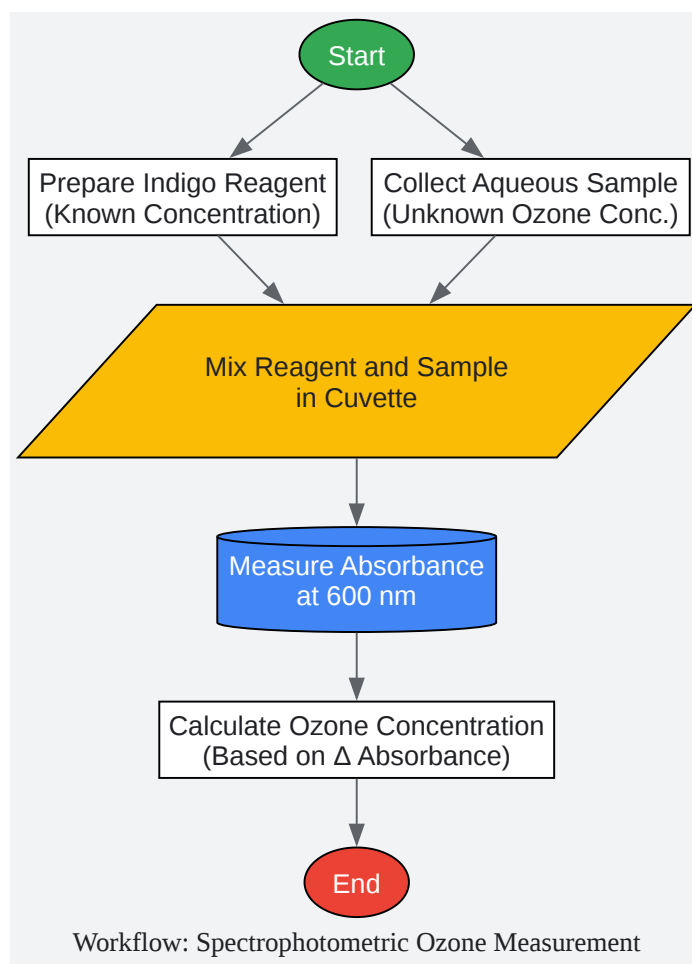
Procedure:

- Reagent Preparation: Prepare a stock solution of **potassium indigotrisulfonate** in ozone-free deionized water. The precise concentration may be adjusted based on the expected ozone levels in the sample.
- Calibration (Optional but Recommended): To ensure accuracy, a calibration curve can be generated using standards of known ozone concentration.
- Sample Measurement: a. To a known volume of the indigo reagent in a cuvette, add a specific volume of the ozone-containing sample. b. Mix the solution quickly and thoroughly. The reaction is nearly instantaneous.^[7] c. Immediately measure the absorbance of the solution at 600 nm.
- Calculation: The ozone concentration is determined by the change in absorbance of the indigo reagent.^[7] The stoichiometry of the reaction (1:1 mole ratio) allows for direct calculation if the molar extinction coefficient of the indigo reagent is known.

Logical and Experimental Workflows

Visualizing the relationships and processes involving **potassium indigotrisulfonate** can aid in understanding its application. The following diagrams illustrate its core attributes and a typical experimental workflow.

Caption: Logical relationships of **Potassium Indigotrisulfonate**.



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Caption: Workflow for spectrophotometric ozone measurement.

Applications in Research and Development

The primary application for **potassium indigotrisulfonate** is as a reagent for measuring ozone concentrations, particularly in water treatment and atmospheric studies.[2] Its rapid and specific reaction with ozone makes it an invaluable tool for researchers studying oxidation processes, water disinfection, and environmental chemistry.[7][8] While its direct role in drug development is limited, its use in diagnostic assay manufacturing and histology highlights its utility in broader biomedical research fields.

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